

In-Depth Technical Guide: Physicochemical Characteristics of 9-O-Feruloyllariciresinol

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Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B565530

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For Researchers, Scientists, and Drug Development Professionals

Abstract

9-O-Feruloyllariciresinol is a naturally occurring lignan that has garnered interest within the scientific community for its potential therapeutic properties. As a member of the lignan family, it is structurally characterized by the coupling of two phenylpropanoid units. This technical guide provides a comprehensive overview of the known physicochemical characteristics of **9-O-Feruloyllariciresinol**, including its molecular structure, and summarizes its potential biological activities based on the properties of related lignans and ferulic acid derivatives. This document is intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

Physicochemical Properties

The fundamental physicochemical properties of **9-O-Feruloyllariciresinol** are crucial for its handling, formulation, and interpretation in experimental settings. While comprehensive experimental data remains limited in publicly accessible literature, the following information has been compiled from available resources.

Table 1: Physicochemical Data for **9-O-Feruloyllariciresinol**

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₂ O ₉	[1][2]
Molecular Weight	536.58 g/mol	[1][2]
CAS Number	60337-67-9	[1]
Appearance	Not specified in available literature	-
Melting Point	No experimental data available	-
Boiling Point	No experimental data available	-
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
Storage	2-8°C, dry, closed	[1]

Note: The lack of experimentally determined melting and boiling points in the reviewed literature highlights a significant gap in the comprehensive characterization of this compound.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and identification of **9-O-Feruloyllariciresinol**. Although specific spectra for this compound are not widely published, general characteristics can be inferred from its structural motifs.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data for **9-O-Feruloyllariciresinol** are not readily available in the searched literature. However, the structure was reportedly established using NMR spectroscopy following its isolation from Riesling wine.[3][4] A complete assignment of proton and carbon signals would be invaluable for unambiguous identification and quality control.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **9-O-Feruloyllariciresinol** is expected to show absorption maxima characteristic of its phenolic and feruloyl moieties. The conjugated system in the ferulic acid portion of the molecule would likely result in significant UV absorbance.

Infrared (IR) Spectroscopy

The IR spectrum of **9-O-Feruloyllariciresinol** would be expected to exhibit characteristic absorption bands for its functional groups.

Table 2: Predicted Infrared (IR) Absorption Bands for **9-O-Feruloyllariciresinol**

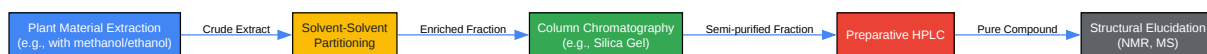
Functional Group	Expected Wavenumber (cm ⁻¹)
O-H (phenolic)	~3600-3200 (broad)
C-H (aromatic)	~3100-3000
C-H (aliphatic)	~3000-2850
C=O (ester)	~1750-1735
C=C (aromatic)	~1600 and ~1475
C-O (ester, ether)	~1300-1000

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological analysis of **9-O-Feruloyllariciresinol** are not extensively documented in the available literature. However, general methodologies for the study of lignans can be adapted.

Isolation and Purification

9-O-Feruloyllariciresinol has been isolated from Riesling wine.[3][4] A general workflow for the isolation of lignans from plant material is as follows:



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Figure 1. General workflow for the isolation of lignans.

Antioxidant Activity Assays

The antioxidant potential of lignans is often evaluated using various in vitro assays.

Table 3: Common Antioxidant Assays for Lignans

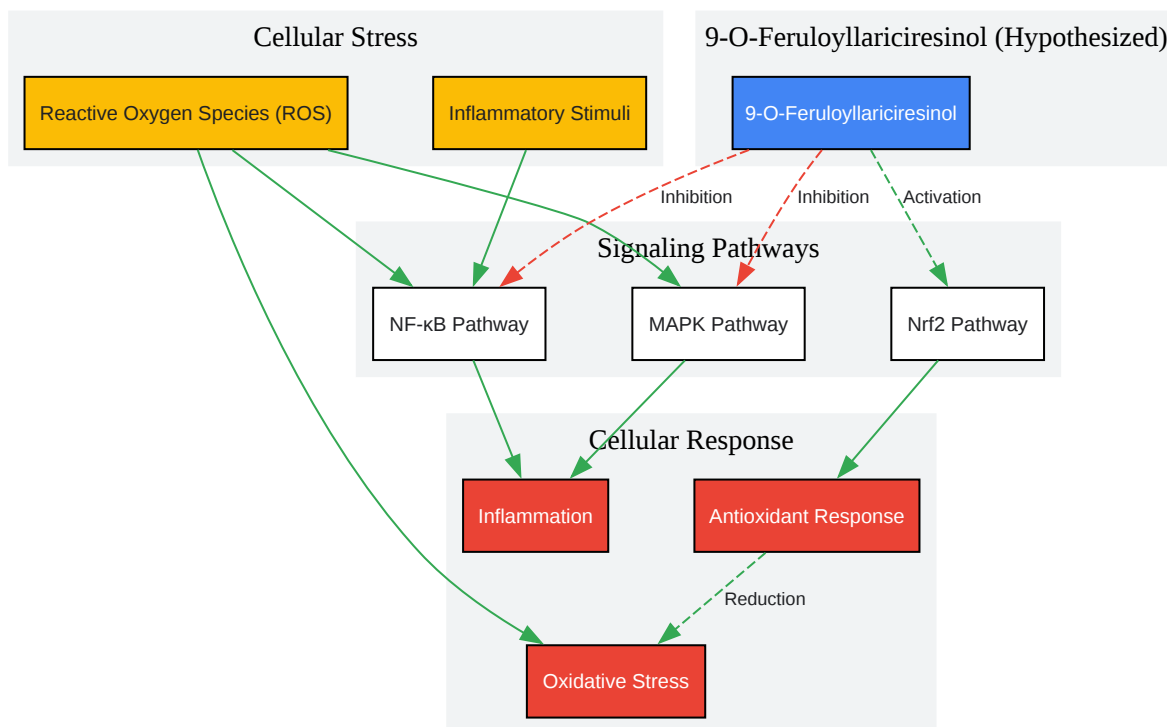
Assay	Principle
DPPH Radical Scavenging	Measures the ability of the compound to donate a hydrogen atom or electron to the stable DPPH radical.
ABTS Radical Scavenging	Measures the ability of the compound to scavenge the ABTS radical cation.
Ferric Reducing Antioxidant Power (FRAP)	Measures the ability of the compound to reduce the ferric-tripyridyltriazine complex to the ferrous form.

Biological Activities and Signaling Pathways

While specific studies on the biological activities of **9-O-Feruloyllariciresinol** are limited, the activities of related lignans and ferulic acid derivatives suggest potential in several therapeutic areas. Lignans are known to possess antioxidant, anti-inflammatory, and neuroprotective properties.^{[5][6][7][8]}

Potential Anti-inflammatory and Antioxidant Mechanisms

Lignans and other phenolic compounds often exert their anti-inflammatory and antioxidant effects through the modulation of key signaling pathways.



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Figure 2. Hypothesized modulation of inflammatory and antioxidant pathways.

- **NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway:** This pathway is a key regulator of inflammation. Lignans may inhibit the activation of NF-κB, thereby reducing the expression of pro-inflammatory cytokines.[5][7]
- **MAPK (Mitogen-Activated Protein Kinase) Pathway:** MAPKs are involved in cellular responses to a variety of stimuli and play a role in inflammation. Inhibition of this pathway by lignans can also lead to reduced inflammation.[7]
- **Nrf2 (Nuclear factor erythroid 2-related factor 2) Pathway:** Nrf2 is a master regulator of the antioxidant response. Activation of this pathway by phenolic compounds can lead to the expression of antioxidant enzymes, thus protecting cells from oxidative damage.[9]

Potential Neuroprotective Effects

Ferulic acid and its derivatives have been investigated for their neuroprotective properties.[10] These effects are often attributed to their antioxidant and anti-inflammatory activities, which can mitigate neuronal damage caused by oxidative stress and inflammation, key factors in neurodegenerative diseases.[10]

Conclusion and Future Directions

9-O-Feruloyllariciresinol is a lignan with potential for further investigation in the fields of pharmacology and medicinal chemistry. This guide summarizes the currently available, though limited, physicochemical data and outlines the probable biological activities based on its chemical class. Significant research is required to fully characterize this compound. Future studies should focus on:

- Complete Physicochemical Characterization: Experimental determination of melting point, boiling point, and solubility in a range of pharmaceutically relevant solvents.
- Detailed Spectroscopic Analysis: Publication of fully assigned ^1H and ^{13}C NMR spectra, as well as comprehensive UV-Vis and IR spectral data.
- Isolation and Synthesis: Development and publication of detailed protocols for the efficient isolation from natural sources or chemical synthesis to ensure a consistent supply for research.
- Biological Evaluation: In-depth in vitro and in vivo studies to confirm and elucidate the specific antioxidant, anti-inflammatory, and neuroprotective mechanisms of **9-O-Feruloyllariciresinol** and to identify the specific signaling pathways it modulates.

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